

Didecylamine CAS number and IUPAC name

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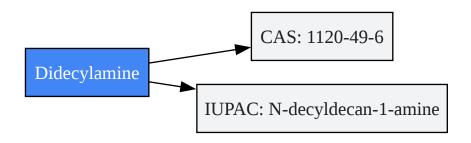


Didecylamine: Chemical Identifiers

Didecylamine is a secondary amine with two ten-carbon alkyl chains attached to a nitrogen atom. This document provides its key chemical identifiers, the Chemical Abstracts Service (CAS) number and the International Union of Pure and Applied Chemistry (IUPAC) name.

Identifier	Value
CAS Number	1120-49-6[1][2][3][4]
IUPAC Name	N-decyldecan-1-amine[5]

Below is a logical representation of the relationship between the common name and its official identifiers.



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Chemical Identification of **Didecylamine**



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References

- 1. CAS 1120-49-6: Didecylamine | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. 二癸胺 95% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Didecylamine 98 1120-49-6 [sigmaaldrich.com]
- 5. Didecylamine | C20H43N | CID 14261 PubChem [pubchem.ncbi.nlm.nih.gov]
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